

Personal protective equipment for handling 2-(2-Hydroxyphenyl)benzothiazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(2-Hydroxyphenyl)benzothiazole

Cat. No.: B1206157

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Essential Safety and Handling Guide for 2-(2-Hydroxyphenyl)benzothiazole

This document provides immediate, essential guidance for the safe handling, use, and disposal of **2-(2-Hydroxyphenyl)benzothiazole** (CAS No. 3411-95-8) in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development and related fields.

Hazard Identification and Quantitative Data

2-(2-Hydroxyphenyl)benzothiazole is classified as an irritant.[1] It can cause skin, eye, and respiratory irritation.[1][2][3][4] Adherence to strict safety protocols is mandatory to minimize exposure risk.

Table 1: GHS Hazard Classification

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation
Source: PubChem, Sigma-Aldrich[1][2][3]		

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Light green powder/solid[5][6]
Molecular Formula	C ₁₃ H ₉ NOS[1]
Molecular Weight	227.28 g/mol [1]
Melting Point	128-133 °C (262.4-271.4 °F)[2][5]
Solubility	Insoluble in water. Soluble in various organic solvents.
Storage Class	11 - Combustible Solids[2][3]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-(2-Hydroxyphenyl)benzothiazole** to prevent contact and inhalation.

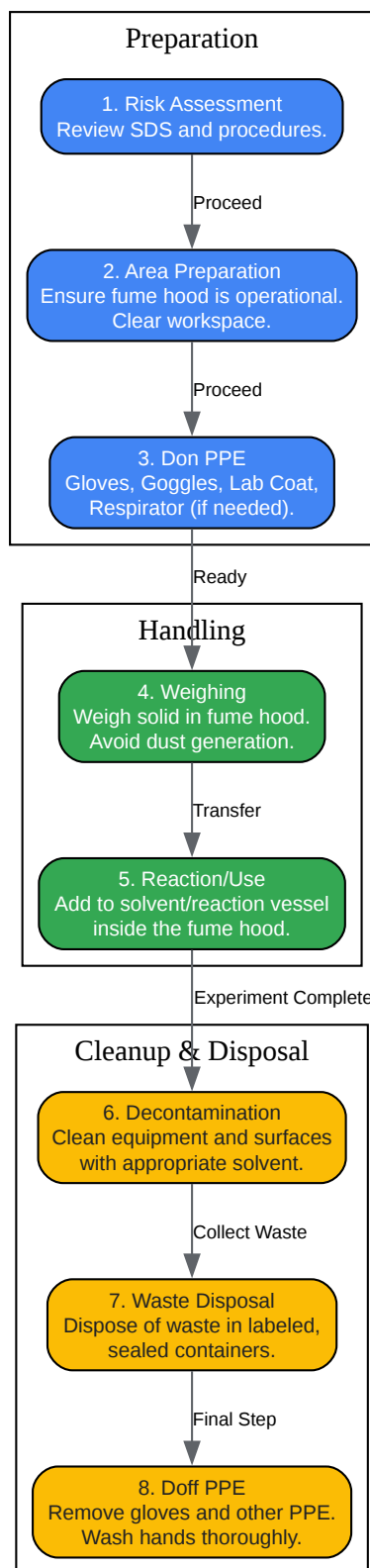
- **Eye and Face Protection:** Wear chemical safety glasses with side shields (compliant with EN 166) or goggles.[7] If there is a splash hazard, a face shield is also required.[7]
- **Hand Protection:** Chemical-resistant protective gloves (e.g., nitrile rubber) are mandatory.[7] Gloves should be inspected before use and changed frequently, especially after known or

suspected contact.[8]

- Respiratory Protection: For handling the solid powder, especially when generating dust, a dust mask or a particle filter respirator (e.g., N95 type) is required.[2][3][7] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood or using local exhaust ventilation.[7]
- Skin and Body Protection: Wear a lab coat or protective clothing to prevent skin exposure.[7] For larger quantities or increased risk of spillage, chemical-resistant aprons or suits may be necessary. Protective boots are recommended if the situation requires.[7]

Operational Plan: Step-by-Step Handling Procedure

This workflow outlines the essential steps for safely handling **2-(2-Hydroxyphenyl)benzothiazole** from preparation to cleanup.



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Caption: Safe Handling Workflow for **2-(2-Hydroxyphenyl)benzothiazole**.

Emergency and First Aid Procedures

Immediate action is critical in case of exposure.

- Inhalation: Remove the individual to fresh air and keep them at rest in a position comfortable for breathing.^{[7][9]} If the person feels unwell or breathing is difficult, seek immediate medical attention.^{[7][9]}
- Skin Contact: Immediately remove all contaminated clothing.^[7] Wash the affected skin with plenty of soap and water.^{[7][9]} If skin irritation occurs, get medical advice.^[7]
- Eye Contact: Rinse cautiously with water for several minutes.^[7] If present, remove contact lenses and continue rinsing for at least 15 minutes.^{[5][7]} If eye irritation persists, seek immediate medical attention.^[7]
- Ingestion: Rinse the mouth with water. Do not induce vomiting.^[10] Seek medical advice if you feel unwell.^[7]
- Spills: For small spills, sweep up the solid material, avoiding dust generation, and place it into a suitable, sealed container for disposal.^[5] Ensure adequate ventilation. For large spills, evacuate the area and follow emergency procedures.^[11]

Disposal Plan

All waste containing **2-(2-Hydroxyphenyl)benzothiazole** must be treated as hazardous chemical waste.

- Segregation: Do not mix with other waste streams. Collect solid waste (unused chemical, contaminated items like weigh paper or paper towels) in a dedicated, clearly labeled, and sealed hazardous waste container.
- Labeling: The waste container must be labeled with "Hazardous Waste," the full chemical name "**2-(2-Hydroxyphenyl)benzothiazole**," and the associated hazards (Irritant).
- Storage: Store the sealed waste container in a designated, well-ventilated, and secure secondary containment area while awaiting pickup.

- Disposal: Arrange for disposal through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor. Do not dispose of this chemical down the drain or in regular trash.

Experimental Protocol Example: Synthesis

2-(2-Hydroxyphenyl)benzothiazole is frequently used in the synthesis of fluorescent probes and other advanced materials.^[1] The following is a representative protocol for its synthesis, which requires strict adherence to the safety measures outlined above.

Objective: To synthesize **2-(2-Hydroxyphenyl)benzothiazole**.

Materials:

- o-Aminobenzenethiol
- Salicylamide
- Round-bottom flask
- Oil bath and heating mantle
- Condenser (optional, for high-temperature reactions)
- Recrystallization apparatus

Procedure: This entire procedure must be conducted within a certified chemical fume hood.

- Reactant Preparation: In a round-bottom flask, mix 25 g (0.2 mole) of o-aminobenzenethiol with 27.4 g (0.2 mole) of salicylamide.
 - Note: o-aminobenzenethiol is highly toxic and should be handled with extreme care.
- Reaction: Heat the mixture in an oil bath to approximately 220°C. The reaction is typically carried out for 4 to 5 hours.^[7]
- Purification: After the reaction is complete, the crude product is allowed to cool. The resulting solid is then purified. This often involves vacuum distillation followed by recrystallization from

a suitable solvent system, such as an alcohol-water mixture.[7]

- Drying: The purified yellowish, needle-like crystals are dried under a vacuum to remove any residual solvent.

This protocol is an example, and specific experimental conditions may vary. Always consult the primary literature and perform a thorough risk assessment before proceeding with any chemical synthesis.

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